

cardiospermin mechanism of action validation studies

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cardiospermin

CAS No.: 54525-10-9

Cat. No.: S584328

[Get Quote](#)

Validated Active Compounds & Mechanisms

Extensive research on *Cardiospermum halicacabum* has identified several key bioactive compounds. The table below summarizes the primary compounds and their validated mechanisms of action.

Compound Name	Class	Validated Mechanism of Action / Pharmacological Effect
Apigenin-7-O- β -D-glucuronide [1] [2]	Flavonoid glucuronide	Antioxidant; contributes to radical scavenging activity; anti-inflammatory via inhibition of LPS-induced COX-2, TNF- α , and iNOS expression, mediated by NF- κ B regulation [1].
Kaempferol-3-O- α -L-rhamnoside [2]	Flavonol glycoside	Shows strong antioxidant potential in assays [2].
Luteolin-7-O-glucuronide [1]	Flavonoid glucuronide	Identified as a reference compound with antioxidant and anti-inflammatory properties [1].
Cardiospermin [3]	Cyanogenic glucoside	Anxiolytic effect; isolated from ethanolic root extract [3].

Experimental Protocols for Key Studies

Here are the detailed methodologies from two critical studies that validate the mechanisms of action.

- **Anti-inflammatory Mechanism in RAW264.7 Cells [1]**
 - **Cell Line & Stimulation:** Murine macrophage cell line RAW264.7 was stimulated with bacterial **LPS (Lipopolysaccharide)** to induce an inflammatory response.
 - **Treatment:** Cells were treated with the ethanolic extract of *C. halicacabum** (ECH).
 - **Analysis:** The expression levels of inflammatory markers (**COX-2, TNF- α , and iNOS**) were analyzed. The mechanism was investigated by examining the regulation of the **NF- κ B** signaling pathway, a key regulator of inflammation.
 - **Key Finding:** ECH inhibited the LPS-induced expression of COX-2, TNF- α , and iNOS by modulating the NF- κ B pathway.
- **Isolation of Antioxidant Flavonoids [2]**
 - **Extraction:** Fresh leaves were extracted with a hydro-alcoholic solvent (80% methanol).
 - **Isolation:** The crude extract was fractionated using **silica gel column chromatography**, with elution using solvents of increasing polarity (hexane, chloroform, methanol).
 - **Purification & Identification:** Collected fractions were monitored by **Thin Layer Chromatography (TLC)**. The active compounds were purified and their structures were elucidated using **Nuclear Magnetic Resonance (NMR) spectroscopy**.
 - **Bioactivity Testing:** The isolated compounds were evaluated for **total antioxidant capacity** using the phosphomolybdenum method and other assays.

Antioxidant Activity Data

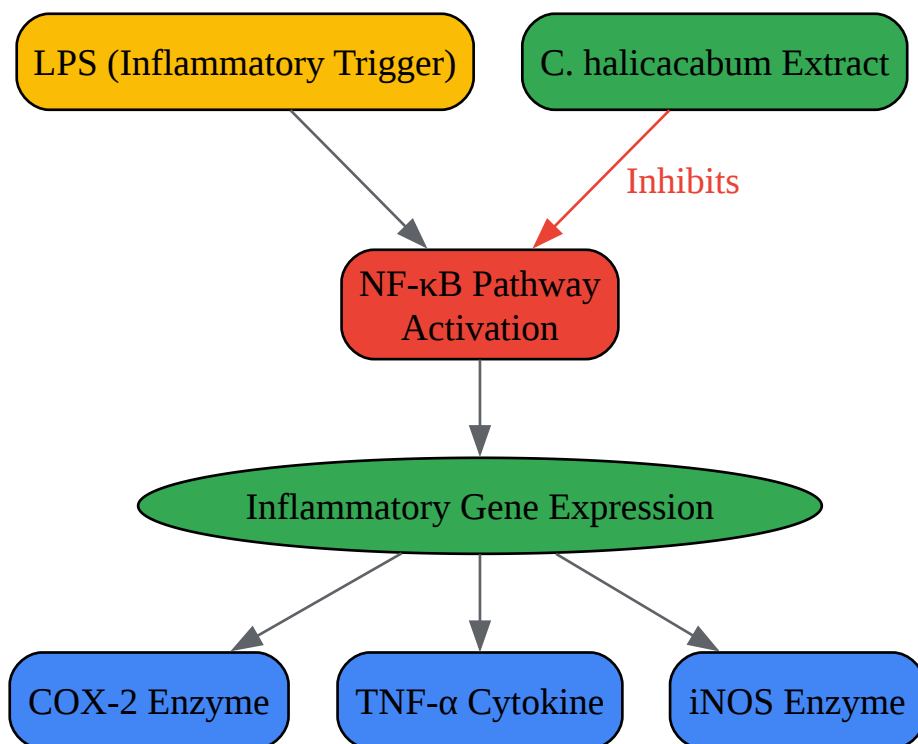
The following table quantifies the antioxidant capacity of *C. halicacabum* extracts as reported in the literature, providing supporting experimental data for comparison.

Extract Type	Assay	Result / EC ₅₀	Citation
Ethanolic Extract (ECH)	DPPH Radical Scavenging	EC ₅₀ = 198.26 ± 4.62 µg/mL	[1]
Aqueous Extract (ACH)	DPPH Radical Scavenging	EC ₅₀ = 357.18 ± 2.58 µg/mL	[1]

Extract Type	Assay	Result / EC ₅₀	Citation
Isolated Compounds (Kaempferol & Apigenin derivatives)	Total Antioxidant Capacity	Expressed as mM ascorbic acid equivalents	[2]

Pathway Diagram: Anti-inflammatory Mechanism

The diagram below illustrates the validated anti-inflammatory mechanism of *C. halicacabum* extract in immune cells.



[Click to download full resolution via product page](#)

Research Gaps and Future Directions

While the existing data is robust, several gaps remain for comprehensive validation:

- **Direct Target Identification:** Research primarily shows pathway modulation; the direct protein targets of compounds like apigenin-7-O-β-D-glucuronide within the NF-κB pathway are not fully

elucidated.

- **In Vivo Pharmacokinetics:** There is a lack of detailed data on the absorption, distribution, metabolism, and excretion (ADME) of the isolated flavonoids in animal models or humans.
- **Clinical Evidence:** Current validation is largely pre-clinical (in vitro and animal studies). Well-designed clinical trials are needed to confirm efficacy and safety in humans.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Antioxidant and anti-inflammatory properties of ... [sciencedirect.com]
2. Isolation of active compounds from hydro alcoholic extract of... [ijpsr.com]
3. The balloon vine (Cardiospermum halicacabum Linn.) [sciencedirect.com]

To cite this document: Smolecule. [cardiospermin mechanism of action validation studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b584328#cardiospermin-mechanism-of-action-validation-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com